

Reproducibility of BTT-3033's Anti-Proliferative Effects: A Comparative Guide

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Compound of Interest

Compound Name: BTT-3033

Cat. No.: B15608115

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This guide provides a comparative analysis of the anti-proliferative effects of **BTT-3033**, a selective inhibitor of $\alpha 2\beta 1$ integrin.^[1] The data presented here is collated from multiple studies to assess the reproducibility of its effects across different cell lines and experimental conditions. This document also includes a comparison with a structurally similar compound, BTT-3034, and furnishes detailed experimental protocols for key assays to aid in the replication and validation of these findings.

Comparative Analysis of Anti-Proliferative Effects

The anti-proliferative activity of **BTT-3033** has been documented in various cancer and stromal cell lines. The following tables summarize the quantitative data from different studies, providing insights into the consistency of its effects.

Table 1: Anti-Proliferative Effects of **BTT-3033** on Various Cell Lines

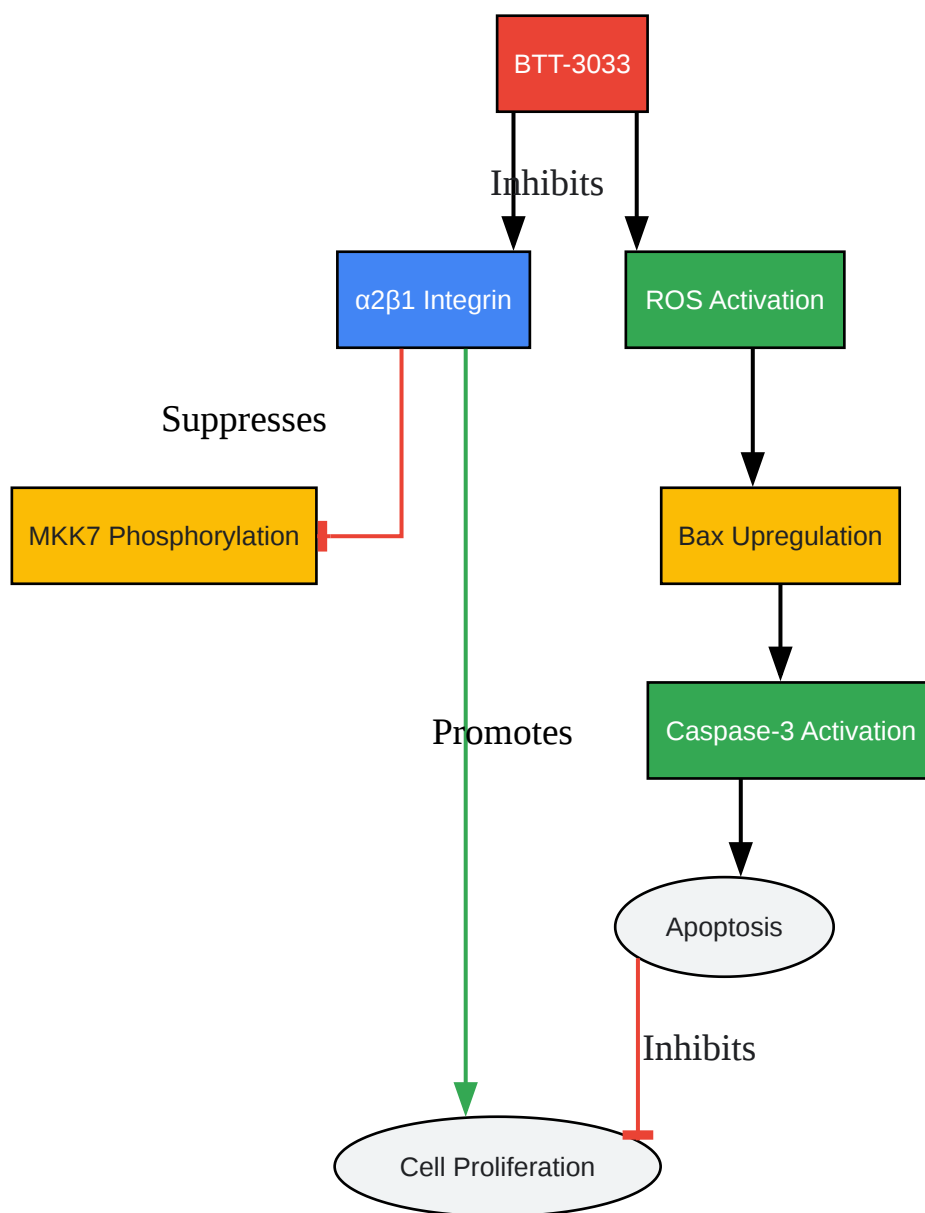
Cell Line	Cell Type	BTT-3033 Concentration	Incubation Time	Observed Effect	Reference
LNCaP-FGC	Prostate Cancer	25 μ M, 50 μ M	48 h	Inhibition of cell viability and proliferation, G1 cell cycle arrest.[1]	[1]
DU-145	Prostate Cancer	25 μ M, 50 μ M	48 h	Inhibition of cell viability and proliferation, G1 cell cycle arrest.[1]	[1]
OVCAR3	Ovarian Cancer	≥ 1 μ M	48 h	Significant, concentration-dependent decrease in cell viability. [2]	[2]
SKOV3	Ovarian Cancer	≥ 1 μ M	48 h	Significant, concentration-dependent decrease in cell viability. [2]	[2]
WPMY-1	Prostate Stromal Cells	3 μ M	96 h	Compromised cell viability (not significant).[3][4]	[3][4]
WPMY-1	Prostate Stromal Cells	10 μ M	Not specified	Blocked cell cycle.[3][4]	[3][4]

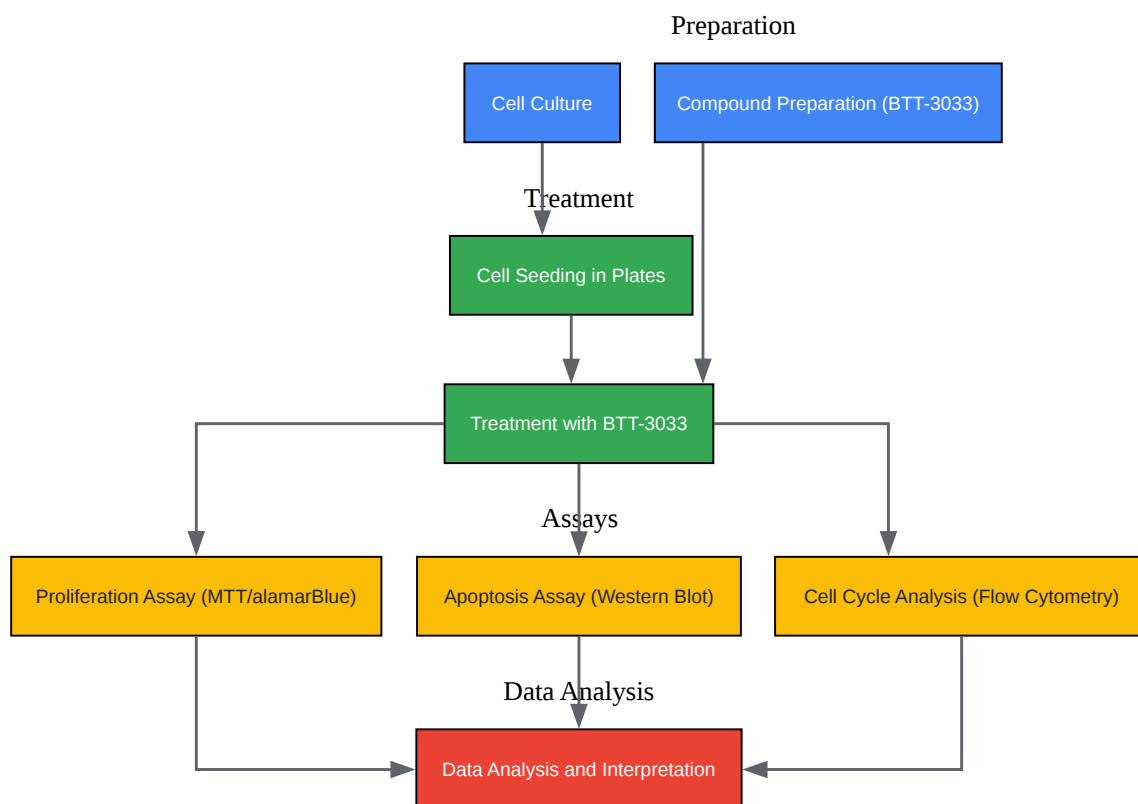
Table 2: Comparison of IC50 Values for **BTT-3033** and BTT-3034

Compound	Cell Line	Assay	IC50 Value	Reference
BTT-3033	CHO- α 2wt	Adhesion to Collagen I	130 nM	[5]
BTT-3034	CHO- α 2wt	Adhesion to Collagen I	160 nM	[5]

Signaling Pathway of **BTT-3033** in Inducing Anti-Proliferative Effects

BTT-3033 exerts its anti-proliferative effects by inhibiting the α 2 β 1 integrin, which subsequently modulates downstream signaling pathways. A key mechanism involves the induction of apoptosis through the activation of reactive oxygen species (ROS), upregulation of the pro-apoptotic protein Bax, and activation of caspase-3.[1][6] Furthermore, it has been shown to suppress the phosphorylation of Mitogen-Activated Protein Kinase Kinase 7 (MKK7).[5][6]





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